

Cog 133 TFA: A Technical Guide for Neuroscience Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Cog 133 tfa*

Cat. No.: *B15609290*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cog 133 TFA is a synthetic peptide fragment derived from human Apolipoprotein E (ApoE). Specifically, it represents the amino acid sequence 133-149 of the ApoE protein. As an ApoE mimetic, **Cog 133 TFA** has garnered significant interest in the field of neuroscience for its potent anti-inflammatory and neuroprotective properties. This technical guide provides an in-depth overview of **Cog 133 TFA**, including its mechanisms of action, quantitative data from key preclinical studies, detailed experimental protocols, and a visualization of its known signaling pathways. This document is intended to serve as a comprehensive resource for researchers and drug development professionals exploring the therapeutic potential of **Cog 133 TFA** in neurological disorders.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₉₉ H ₁₈₂ F ₃ N ₃₇ O ₂₁	[1]
Molecular Weight	2283.78 g/mol	[2]
Amino Acid Sequence	Ac-Leu-Arg-Val-Arg-Leu-Ala-Ser-His-Leu-Arg-Lys-Leu-Arg-Lys-Arg-Leu-Leu-NH ₂	[3]
Purity	≥95%	[3]
Appearance	Solid	[1]

Mechanism of Action

Cog 133 TFA exerts its biological effects through a dual mechanism of action:

- **Low-Density Lipoprotein (LDL) Receptor Competition:** **Cog 133 TFA** competes with the native ApoE holoprotein for binding to members of the LDL receptor family, including the LDL receptor (LDLR) and the LDL receptor-related protein 1 (LRP1).^{[4][5]} This interaction is crucial for its anti-inflammatory and neuroprotective effects.
- **Nicotinic Acetylcholine Receptor (nAChR) Antagonism:** **Cog 133 TFA** acts as an antagonist of the α7 nicotinic acetylcholine receptor (nAChR).^[4] This antagonism contributes to its modulation of neuroinflammation and excitotoxicity.

Quantitative Data

The following tables summarize key quantitative data from preclinical studies investigating the efficacy and properties of **Cog 133 TFA**.

In Vitro Efficacy

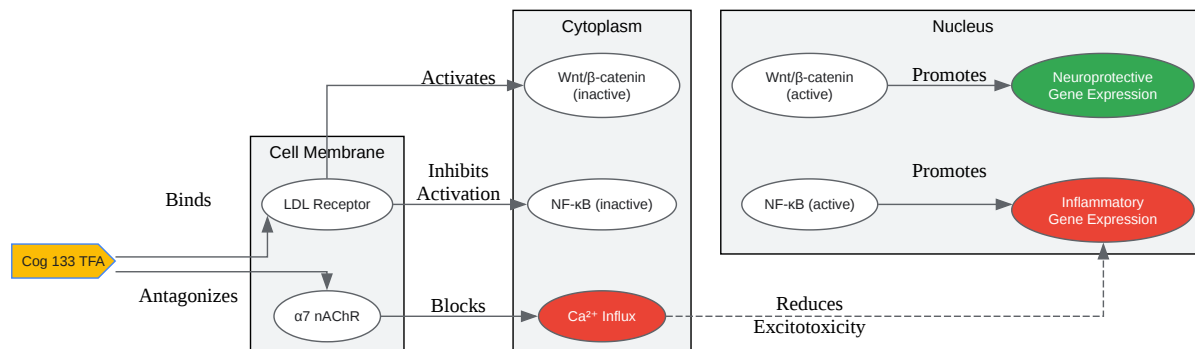
Parameter	Value	Assay System	Reference
IC ₅₀ (nAChR Antagonism)	445 nM	Xenopus oocytes expressing nAChRs	[4]
IC ₅₀ (nAChR Antagonism)	720 nM	Xenopus oocytes expressing $\alpha 7$ nAChRs	[2][3]

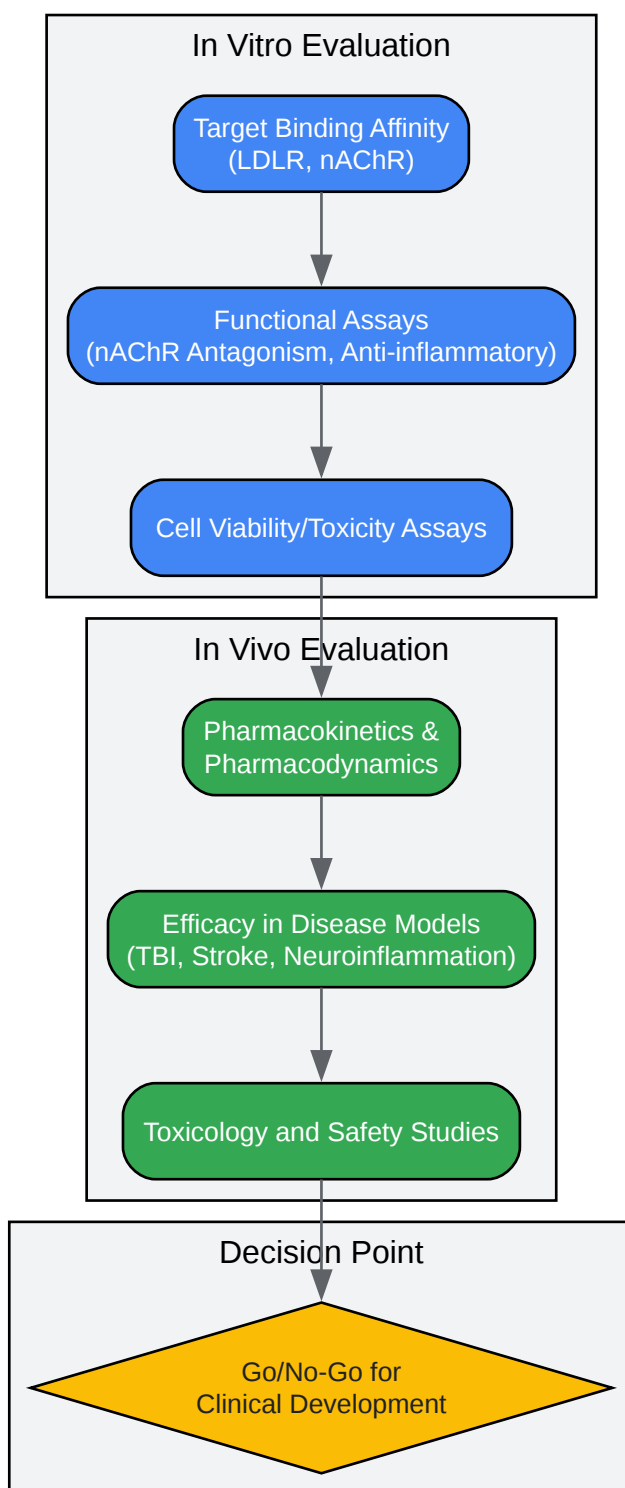
In Vivo Efficacy and Dosing

Animal Model	Dosing Regimen	Key Findings	Reference
5-Fluorouracil-induced Intestinal Mucositis (Mice)	0.3, 1, and 3 μ M, twice daily i.p. for 4 days	Reduced intestinal inflammation and improved crypt architecture.	[6]
Closed Head Injury (Mice)	203 and 406 μ g/kg	Decreased hippocampal neuronal degeneration and improved performance in the Morris water maze.	[2]
Experimental Autoimmune Encephalomyelitis (EAE) (Mice)	1 mg/kg	Delayed disease onset and reduced disease severity.	[2]
LPS-induced Neuroinflammation (Mice)	Not specified	Reduced brain levels of TNF- α and IL-6.	[2]
Pulmonary Fibrosis (Mice)	1 mg/kg, intratracheal, every other day for 4 weeks	Impaired the resolution of pulmonary fibrosis.	[4]

Signaling Pathways

Cog 133 TFA modulates several key signaling pathways implicated in inflammation and neuronal survival. The following diagrams illustrate these pathways.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Can an ApoE Mimetic Peptide Reduce Rates of Secondary Brain Injury? | Duke Health Referring Physicians [physicians.dukehealth.org]
- 2. Therapeutic Development of Apolipoprotein E Mimetics for Acute Brain Injury: Augmenting Endogenous Responses to Reduce Secondary Injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Frontiers | Apolipoprotein Mimetic Peptides: A New Approach for the Treatment of Asthma [frontiersin.org]
- 4. Apolipoprotein Mimetic Peptides: Potential New Therapies for Cardiovascular Diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. HDL, ApoA-I and ApoE-Mimetic Peptides: Potential Broad Spectrum Agent for Clinical Use? - ProQuest [[proquest.com](https://www.proquest.com/)]
- 6. Molecular basis of Wnt biogenesis, secretion and Wnt7 specific signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Cog 133 TFA: A Technical Guide for Neuroscience Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15609290/docs#cog-133-tfa-a-technical-guide-for-neuroscience-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)